

Essential Safety and Handling Guidance for UK-371804

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: UK-371804

Cat. No.: B1663087

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This document provides immediate safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **UK-371804**. **UK-371804** is identified as a potent and selective urokinase-type plasminogen activator (uPA) inhibitor.[1][2][3][4][5][6] It is supplied as a crystalline solid and is intended for research use only.[1][3][6][7] While it may be shipped as a non-hazardous chemical at ambient temperatures, it is crucial to handle it with care in a laboratory setting.[5]

Disclaimer: The information provided here is based on publicly available data from chemical suppliers and general laboratory safety principles. A comprehensive Safety Data Sheet (SDS) for **UK-371804** was not available. Users must obtain and review the complete SDS from their supplier and conduct a thorough, site-specific risk assessment before handling this compound.

Personal Protective Equipment (PPE)

Given the absence of specific toxicological data, a cautious approach is recommended. The following table summarizes the minimum recommended PPE for handling **UK-371804** in a laboratory setting.

Protection Type	Recommended Equipment	Rationale
Eye/Face Protection	Safety glasses with side shields or goggles.	Protects against splashes and airborne particles of the solid compound.
Skin Protection	Chemical-resistant gloves (e.g., nitrile).	Prevents direct skin contact with the compound.
Laboratory coat.	Provides a barrier against accidental spills and contamination of personal clothing.	
Respiratory Protection	Not generally required for handling small quantities of the solid in a well-ventilated area. Use a certified respirator (e.g., N95) if there is a risk of generating dust or aerosols.	Minimizes the risk of inhaling the compound, especially if its inhalation hazards are unknown.
Hand Protection	In addition to gloves, practice good hand hygiene by washing hands thoroughly after handling.	Removes any potential residual contamination.

Immediate Safety and First Aid Measures

In the event of accidental exposure, the following general first aid measures should be taken immediately.

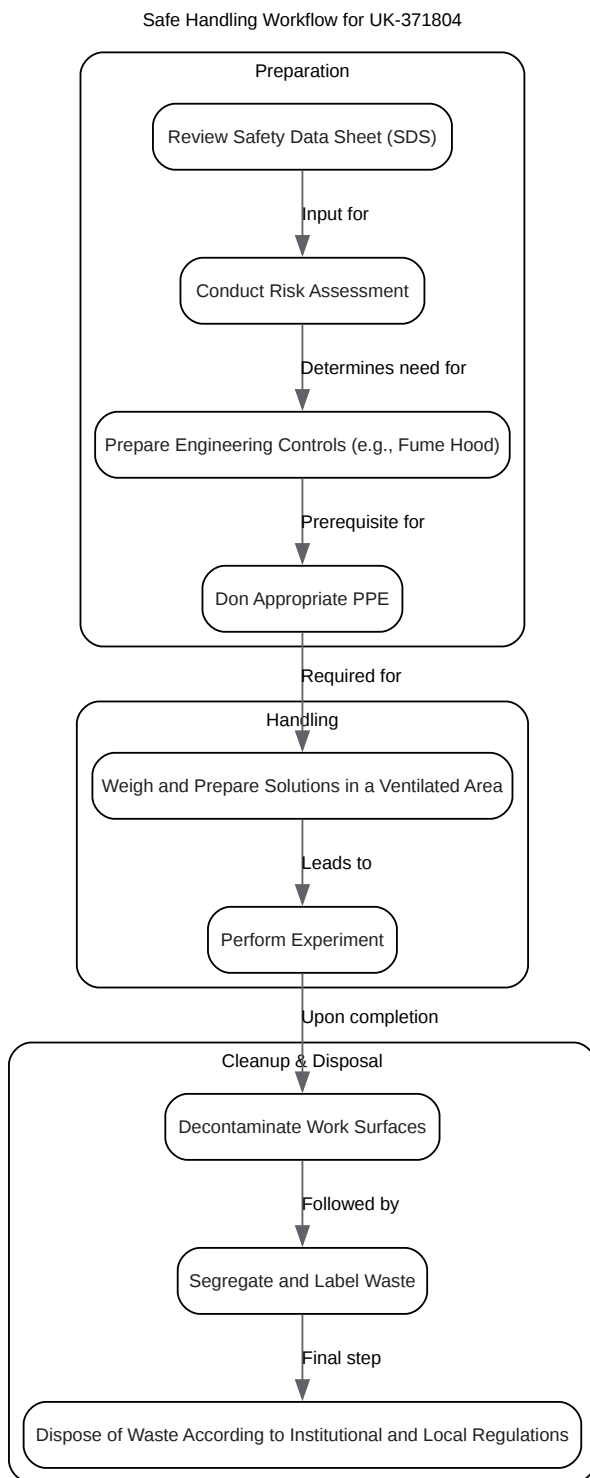
Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with soap and water for at least 15 minutes. Seek medical attention if irritation develops.
Inhalation	Move the affected person to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Wash out mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Operational and Disposal Plans

A systematic approach to handling and disposal is essential to maintain a safe laboratory environment.

Experimental Workflow for Safe Handling

The following diagram outlines the logical steps for safely handling **UK-371804**, from initial preparation to final disposal.



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Caption: Logical workflow for the safe handling of **UK-371804**.

Step-by-Step Handling Procedures

- Preparation:
 - Always consult the Safety Data Sheet (SDS) provided by the supplier before use.
 - Conduct a risk assessment for the specific procedures to be undertaken.
 - Ensure a well-ventilated area, preferably a chemical fume hood, is used for handling the solid compound and preparing solutions.
 - Put on all required personal protective equipment as outlined in the table above.
- Handling and Use:
 - When weighing the solid, do so in a manner that avoids generating dust.
 - **UK-371804** is soluble in DMSO.^{[4][6]} Prepare solutions in the fume hood.
 - Avoid contact with skin and eyes.
 - Keep the container tightly closed when not in use.
- Storage:
 - Store the compound at -20°C for long-term stability.^{[1][2][5][6]}
 - Ensure the storage container is clearly labeled.

Disposal Plan

Chemical waste must be disposed of in a manner that does not endanger human health or the environment.

- Waste Segregation:
 - Collect all waste contaminated with **UK-371804**, including unused compound, solutions, and contaminated consumables (e.g., pipette tips, gloves), in a designated, sealed, and clearly labeled hazardous waste container.

- Disposal Regulations:
 - Dispose of chemical waste in accordance with all local, state, and federal regulations.[8]
 - Contact your institution's environmental health and safety (EHS) office for specific guidance on the disposal of this chemical. Do not dispose of it down the drain or in the regular trash.

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